

An In-depth Technical Guide to 4-(2-Phenylethyl)benzophenone

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Compound of Interest

Compound Name: 4-(2-Phenylethyl)benzophenone

CAS No.: 91036-10-1

Cat. No.: B1274181

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(2-Phenylethyl)benzophenone** (CAS No. 91036-10-1), a diaryl ketone with potential applications in medicinal chemistry and materials science. While specific research on this particular molecule is limited, this document synthesizes established principles of organic chemistry and the broader knowledge of the benzophenone scaffold to offer a detailed exploration of its synthesis, analytical characterization, potential applications, and safety considerations. This guide is intended to serve as a foundational resource for researchers and professionals in drug discovery and development, providing both theoretical insights and practical, step-by-step protocols.

Introduction: The Benzophenone Scaffold in Modern Science

Benzophenone and its derivatives represent a ubiquitous and versatile class of organic compounds characterized by a diaryl ketone core. This structural motif is found in numerous

naturally occurring and synthetic molecules exhibiting a wide array of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.[1][2][3] Furthermore, the unique photochemical properties of benzophenones have led to their extensive use as photoinitiators in polymer chemistry and as UV-protecting agents in various industrial applications.[1]

4-(2-Phenylethyl)benzophenone, the subject of this guide, is a specific derivative that combines the foundational benzophenone structure with a phenylethyl substituent. This addition is anticipated to modulate the parent molecule's physicochemical and biological properties, potentially leading to novel applications in drug design and materials science. This guide will delve into the synthetic pathways to access this molecule, its expected analytical characteristics, and a discussion of its potential within the broader context of benzophenone chemistry.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(2-Phenylethyl)benzophenone** is presented below.

Property	Value	Source
CAS Number	91036-10-1	Finetech Industry Limited
Molecular Formula	C ₂₁ H ₁₈ O	Finetech Industry Limited
Molecular Weight	286.37 g/mol	ChemicalBook[4]
Appearance	White to off-white solid (predicted)	General knowledge
Melting Point	Not available	
Boiling Point	420.4°C at 760 mmHg (predicted)	
Solubility	Insoluble in water; soluble in organic solvents like methanol, ethanol, and chloroform (predicted)	General knowledge

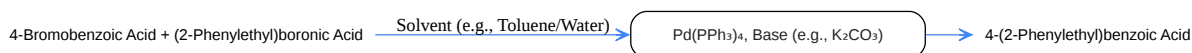
Synthesis and Manufacturing

The synthesis of **4-(2-Phenylethyl)benzophenone** can be logically approached through a two-step process: the formation of a key intermediate, 4-(2-phenylethyl)benzoic acid, followed by a Friedel-Crafts acylation reaction with benzene.

Synthesis of the Intermediate: 4-(2-Phenylethyl)benzoic Acid

Several modern cross-coupling reactions can be employed for the synthesis of 4-(2-phenylethyl)benzoic acid from commercially available starting materials. The Suzuki and Heck coupling reactions are particularly well-suited for this transformation.

The Suzuki-Miyaura coupling reaction offers a robust method for the formation of carbon-carbon bonds.[5] In this proposed pathway, 4-bromobenzoic acid is coupled with (2-phenylethyl)boronic acid in the presence of a palladium catalyst and a base.



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Diagram 1: Proposed Suzuki Coupling for 4-(2-Phenylethyl)benzoic Acid Synthesis.

Experimental Protocol: Suzuki Coupling

- **Reaction Setup:** To a round-bottom flask, add 4-bromobenzoic acid (1.0 eq), (2-phenylethyl)boronic acid (1.2 eq), and a suitable base such as potassium carbonate (2.0 eq).
- **Catalyst Addition:** Add a palladium catalyst, for example, tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄, 0.05 eq).
- **Solvent and Degassing:** Add a degassed solvent system, such as a mixture of toluene and water. Purge the flask with an inert gas (e.g., argon or nitrogen) for 15-20 minutes.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).

- **Work-up:** Upon completion, cool the reaction mixture and acidify with a dilute acid (e.g., 1M HCl). Extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

The Heck reaction provides another viable route, coupling 4-bromobenzoic acid with styrene, followed by reduction of the resulting double bond.^{[6][7]}

Final Product Synthesis: Friedel-Crafts Acylation

The Friedel-Crafts acylation is a classic and efficient method for the formation of aryl ketones.^{[8][9][10]} This step involves the reaction of 4-(2-phenylethyl)benzoyl chloride with benzene in the presence of a Lewis acid catalyst.

The synthesized 4-(2-phenylethyl)benzoic acid is first converted to its more reactive acid chloride derivative.

Experimental Protocol: Acid Chloride Formation

- **Reaction Setup:** In a fume hood, combine 4-(2-phenylethyl)benzoic acid (1.0 eq) and thionyl chloride (SOCl₂) (1.5 eq) in a round-bottom flask equipped with a reflux condenser.
- **Reaction:** Gently heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).
- **Isolation:** After cooling, remove the excess thionyl chloride by distillation under reduced pressure to obtain the crude 4-(2-phenylethyl)benzoyl chloride, which can often be used in the next step without further purification.



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Diagram 2: Friedel-Crafts Acylation for **4-(2-Phenylethyl)benzophenone** Synthesis.

Experimental Protocol: Friedel-Crafts Acylation

- **Reaction Setup:** In a fume hood, suspend a Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl_3) (1.1 eq), in an inert solvent like dichloromethane (CH_2Cl_2).
- **Reactant Addition:** Cool the suspension in an ice bath and slowly add a solution of 4-(2-phenylethyl)benzoyl chloride (1.0 eq) in dichloromethane.
- **Addition of Benzene:** To this mixture, add benzene (1.0 eq) dropwise, maintaining the low temperature.
- **Reaction:** Allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction by TLC.
- **Work-up:** Carefully quench the reaction by pouring it onto a mixture of ice and concentrated hydrochloric acid. Separate the organic layer.
- **Purification:** Wash the organic layer with water, a saturated sodium bicarbonate solution, and brine. Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Analytical Characterization

A comprehensive analytical characterization is crucial for confirming the identity and purity of the synthesized **4-(2-Phenylethyl)benzophenone**. The following are the predicted spectroscopic data based on the known properties of the benzophenone core and related structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Predicted Chemical Shift (δ , ppm)	Comments
^1H NMR	7.20-7.80 (m, 14H)	Aromatic protons from the three phenyl rings.
3.00 (t, 2H)	Methylene protons adjacent to the benzophenone ring.	
2.95 (t, 2H)	Methylene protons adjacent to the terminal phenyl group.	
^{13}C NMR	~196	Carbonyl carbon of the ketone.
125-145	Aromatic carbons.	
~38	Methylene carbons.	

Infrared (IR) Spectroscopy

Functional Group	Predicted Wavenumber (cm^{-1})	Comments
C-H stretch (aromatic)	3000-3100	
C-H stretch (aliphatic)	2850-2960	
C=O stretch (ketone)	1650-1670	Conjugation with the aromatic ring lowers the frequency.
C=C stretch (aromatic)	1450-1600	Multiple bands.

Mass Spectrometry (MS)

In electron ionization mass spectrometry (EI-MS), benzophenones typically show an intense molecular ion peak.^[11] Characteristic fragmentation patterns include the formation of the benzoyl cation (m/z 105) and the phenyl cation (m/z 77) through cleavage adjacent to the carbonyl group.^[12] For **4-(2-Phenylethyl)benzophenone**, additional fragmentation of the phenylethyl side chain would be expected.

Applications in Drug Discovery and Development

While no specific pharmacological studies on **4-(2-Phenylethyl)benzophenone** have been reported, the broader class of benzophenone derivatives exhibits a remarkable range of biological activities, suggesting potential avenues for investigation.

Potential as an Anticancer Agent

Numerous benzophenone derivatives have demonstrated significant cytotoxic activity against various cancer cell lines.^[3] The mechanism of action often involves the induction of apoptosis through caspase activation and disruption of the mitochondrial membrane potential.^[13] The introduction of the lipophilic phenylethyl group in **4-(2-Phenylethyl)benzophenone** may enhance its cell permeability and interaction with biological targets, making it a candidate for anticancer drug discovery programs.

Potential as an Anti-inflammatory Agent

The benzophenone scaffold is also present in compounds with potent anti-inflammatory properties.^{[1][14]} Some derivatives have been shown to inhibit key inflammatory mediators such as cyclooxygenase (COX) enzymes. The structural features of **4-(2-Phenylethyl)benzophenone** could be explored for their potential to modulate inflammatory pathways.

Other Potential Pharmacological Activities

Benzophenone derivatives have also been investigated for their antimicrobial, antiviral, and antileishmanial activities.^[1] The diverse biological profile of this class of compounds underscores the potential of **4-(2-Phenylethyl)benzophenone** as a lead structure for the development of new therapeutic agents.

Safety and Toxicology

A comprehensive toxicological profile for **4-(2-Phenylethyl)benzophenone** is not currently available. However, data on the broader class of benzophenones provide a basis for preliminary safety considerations.

General Toxicity of Benzophenones

Benzophenones generally exhibit low acute toxicity.^[15] However, some derivatives have been identified as endocrine disruptors, with the potential to interfere with hormonal systems.^{[16][17]}

Chronic exposure to certain benzophenones has been associated with reproductive and developmental toxicity in animal studies.[8]

Carcinogenicity

The International Agency for Research on Cancer (IARC) has classified benzophenone as "possibly carcinogenic to humans" (Group 2B).[15] This classification is based on evidence from animal studies showing an increased incidence of certain tumors following oral exposure.

Handling and Safety Precautions

Given the limited specific data for **4-(2-Phenylethyl)benzophenone**, it should be handled with care in a laboratory setting. Standard safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are recommended. Work should be conducted in a well-ventilated area or a fume hood to minimize inhalation exposure.

Conclusion

4-(2-Phenylethyl)benzophenone represents an intriguing, yet underexplored, member of the versatile benzophenone family. This technical guide has provided a detailed, albeit predictive, framework for its synthesis, characterization, and potential applications. By leveraging established synthetic methodologies and the extensive knowledge base surrounding the benzophenone scaffold, this document aims to empower researchers to further investigate the unique properties and potential of this compound. Future studies are warranted to validate the proposed synthetic routes, confirm the predicted analytical data, and explore the pharmacological and toxicological profile of **4-(2-Phenylethyl)benzophenone**, which may unlock its potential in drug discovery and materials science.

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